Introduction: The Strategic Value of Fluorinated Phenols

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Compound of Interest

Compound Name:	*2,6-Difluoro-3-methoxyphenol*
CAS No.:	*886498-60-8*
Cat. No.:	*B1306889*

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The incorporation of fluorine into organic molecules, particularly aromatic systems, is a cornerstone of modern medicinal chemistry and materials science. Fluorine's unique properties—high electronegativity, small atomic radius, and the ability to form strong C-F bonds—can profoundly influence a molecule's metabolic stability, lipophilicity, binding affinity, and pKa. Substituted phenols are ubiquitous starting materials, derived from both natural and synthetic sources, making them ideal precursors for the synthesis of high-value fluoroaromatics. However, the direct and selective introduction of fluorine onto a phenol scaffold presents distinct chemical challenges. This guide provides a detailed exploration of the principal strategies for achieving this transformation, focusing on the underlying mechanisms, practical applications, and experimental protocols.

Electrophilic Aromatic Fluorination: Direct C–H Bond Functionalization

The most intuitive approach to fluorinating phenols is through electrophilic aromatic substitution (SEAr). The powerful activating and ortho, para-directing effect of the hydroxyl group makes the phenol ring an excellent nucleophile for reacting with electrophilic "F+" sources.

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Principle of Operation

In this reaction, an electrophilic fluorinating agent attacks the electron-rich aromatic ring. The hydroxyl group directs the substitution primarily to the ortho and para positions. The choice of reagent and reaction conditions can influence the regioselectivity and the propensity for di- or poly-fluorination. The mechanism is believed to proceed through either a direct SN2-type attack of the aromatic ring on the N-F bond or via a single-electron transfer (SET) pathway, depending on the specific reagent and substrate.[1][2]

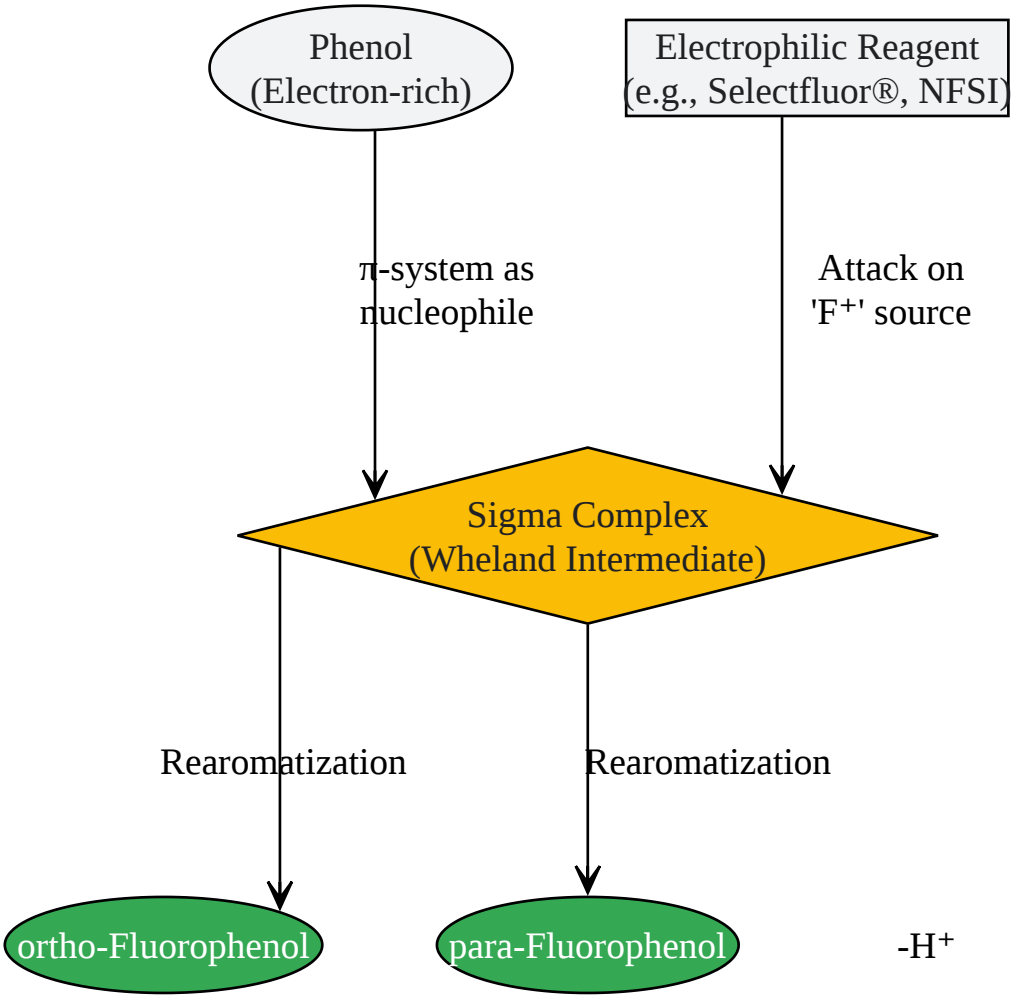
Key Reagents

Two reagents dominate the field of electrophilic fluorination due to their stability, efficacy, and commercial availability:

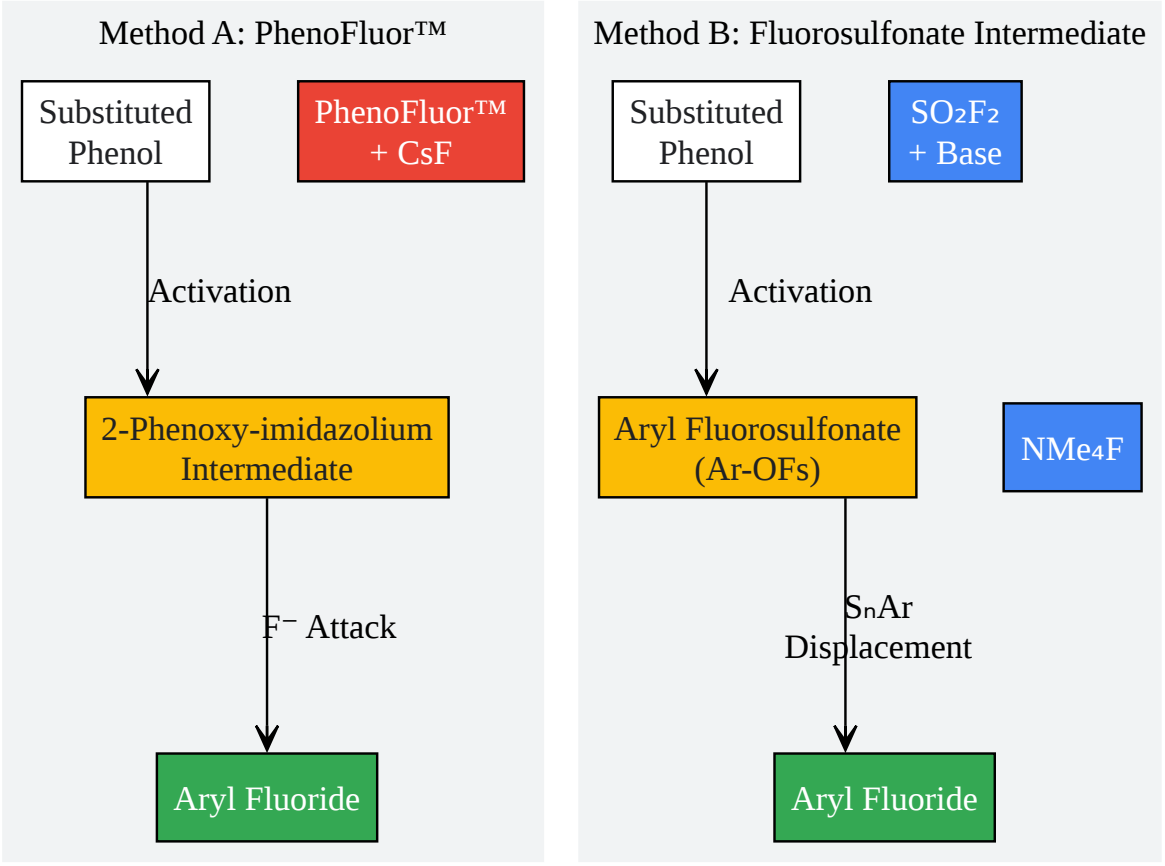
- Selectfluor® (F-TEDA-BF_4): 1-chloromethyl-4-fluoro-1,4-diazoniabicyclo[2.2.2]octane bis(tetrafluoroborate) is a highly reactive, stable, and easy-to-handle crystalline solid.[3] It is one of the most powerful electrophilic fluorinating agents available and is soluble in polar solvents like acetonitrile and DMF.[4]

- N-Fluorobenzenesulfonimide (NFSI): This neutral N-F reagent is another stable, crystalline solid that serves as a milder alternative to Selectfluor®.[5][6] It is often used for fluorinating a wide variety of nucleophiles, including phenols and their enol ethers.[7][8]

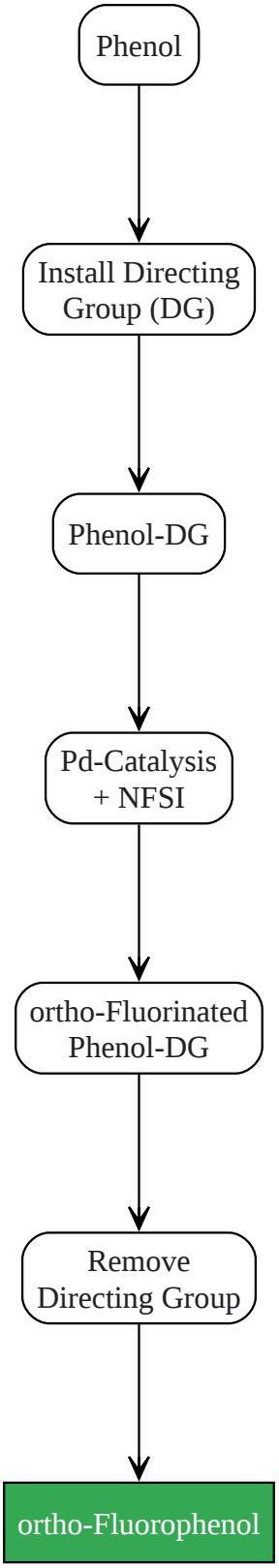
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